

Propentofylline meta-analysis vascular dementia treatment

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Compound Focus: Propentofylline

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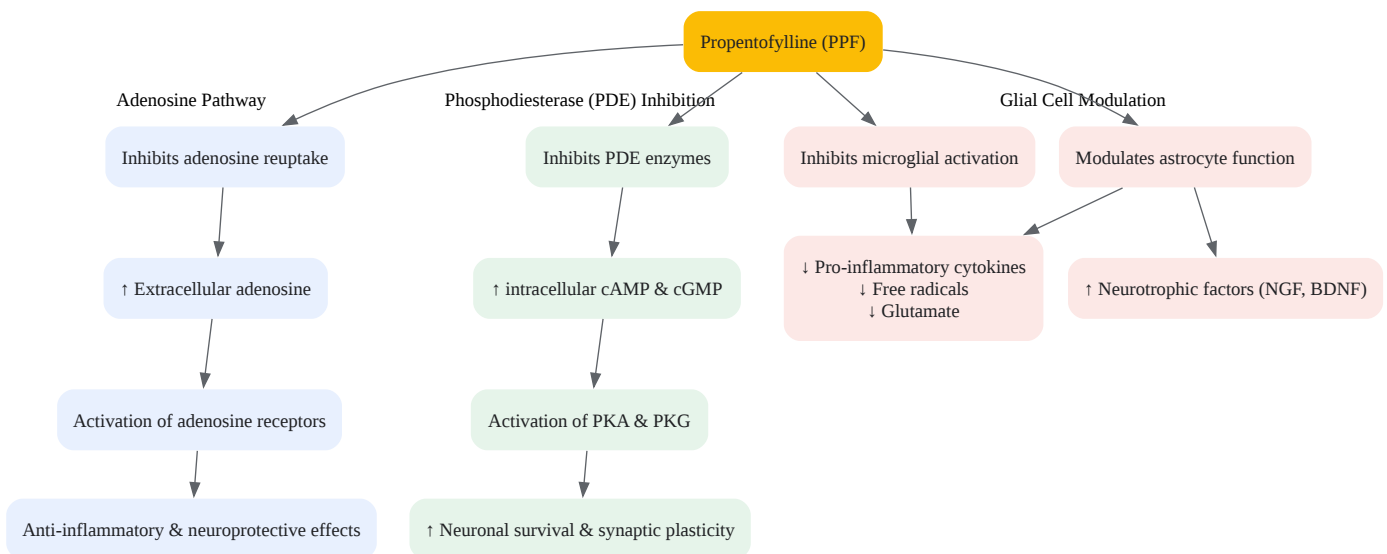
Efficacy Comparison for VCI Treatments

Intervention	Effect on Cognition (Cohen's d)	Effect on Functional Outcomes	Certainty of Evidence & Notes
Propentofylline	Small to moderate improvement [1]	Not specified in the meta-analysis for functional outcomes.	Low certainty; development for dementia discontinued [1] [2].
Ginkgo Biloba Extracts	Large to moderate improvement (0.83)	Small to moderate improvement (0.50)	Low certainty; clinical significance uncertain [1].
Acetylcholinesterase Inhibitors	Small to moderate improvement	Information missing	Modest effects were noted [1].
Memantine	Small to moderate improvement	Information missing	Modest effects were noted [1].
Cerebrolysin	Small to moderate improvement	Information missing	Modest effects were noted [1].

Intervention	Effect on Cognition (Cohen's d)	Effect on Functional Outcomes	Certainty of Evidence & Notes
Physical Exercise	Small to moderate improvement	Information missing	Non-pharmacological intervention [1].
Cognitive Rehabilitation	Small to moderate improvement	Information missing	Non-pharmacological intervention [1].

Mechanism of Action and Experimental Data

Propentofylline is a xanthine derivative with a multi-targeted, neuroprotective mechanism [3] [2].



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The diagram above summarizes the multi-targeted neuroprotective mechanism of **Propentofylline**.

Summary of Clinical Trial Protocols

Key details from phase II and III clinical trials of **propentofylline** are as follows [4] [5] [6]:

- **Patient Population:** Individuals with mild to moderate **Alzheimer's disease** or **vascular dementia**, diagnosed for at least 6 months. Eligibility was often confirmed using standardized tests like the Mini-Mental State Examination (MMSE) [7].

- **Intervention & Dosing:** **Propentofylline 300 mg**, taken orally three times daily (TID), one hour before meals [5] [6] [7].
- **Trial Design:** **Randomized, double-blind, placebo-controlled** studies. Treatment duration in successful trials was typically 12 months, though some shorter (3-month) and longer (72-week) trials were conducted [4] [5] [6].
- **Primary Outcomes:** Efficacy was measured using cognitive, global, and functional scales, including:
 - **Cognitive Function:** Syndrome Short Test (SKT), Mini-Mental State Examination (MMSE) [4].
 - **Global Function:** Clinical Global Impression (CGI), Gottfries-Bråne-Steen (GBS) scale [4] [7].
 - **Activities of Daily Living:** Instruments like the Nürnberger Alters-Beobachtungs-Skala (NAB) [4].

Interpretation and Research Context

When interpreting these findings, please consider the following:

- **Limited and Discontinued Development:** While earlier phase III trials showed positive outcomes, a longer-term 72-week trial failed to demonstrate benefit, leading to the **discontinuation of its development** for Alzheimer's disease and vascular dementia [2].
- **Modest and Uncertain Benefits:** Even when effective, the improvements were consistently described as "statistically significant, but of very doubtful clinical relevance" [4] or "small to moderate" [1].
- **High Heterogeneity in VCI Trials:** The 2025 meta-analysis highlighted that considerable methodological differences across all VCI trials undermine the strength of evidence for many interventions [1].

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